

3-Cyclohexen-1-ol chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Cyclohexen-1-ol

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An In-depth Technical Guide to **3-Cyclohexen-1-ol**

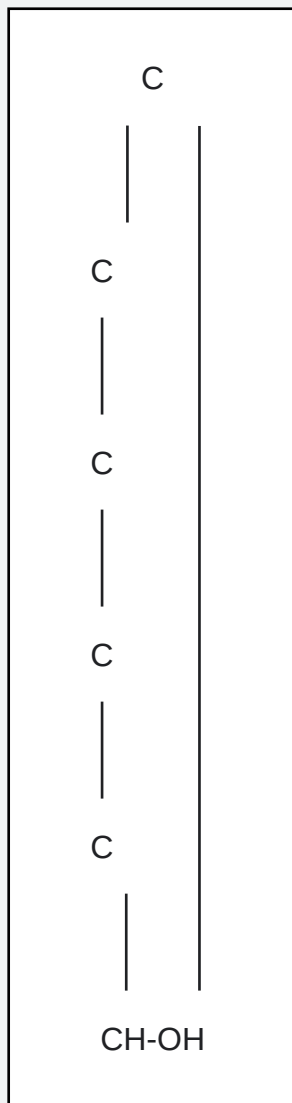
Introduction

3-Cyclohexen-1-ol is a versatile unsaturated cyclic alcohol that serves as a crucial building block and intermediate in various fields of chemical synthesis.^[1] Its bifunctional nature, containing both a hydroxyl group and a carbon-carbon double bond within a cyclohexene ring, allows for a wide range of chemical transformations.^[1] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications, with a particular focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

3-Cyclohexen-1-ol is characterized by a six-membered carbon ring containing one double bond and a hydroxyl group. The positioning of these functional groups makes it a reactive and valuable intermediate in organic synthesis.^[1]

Chemical Structure of 3-Cyclohexen-1-ol

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Caption: Chemical structure of **3-Cyclohexen-1-ol**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	cyclohex-3-en-1-ol [1]
Synonyms	Cyclohex-3-enol, 3-Cyclohexenol, 4-Hydroxycyclohexene [2] [3]
Molecular Formula	C ₆ H ₁₀ O [2] [4]
Molecular Weight	98.14 g/mol [2] [4]
CAS Registry Number	822-66-2 [2] [4]
InChI Key	ABZZOPIABWYXSN-UHFFFAOYSA-N [1] [2]

| SMILES | C1CC(CC=C1)O[\[1\]](#) |

Physicochemical and Spectroscopic Properties

3-Cyclohexen-1-ol is a colorless to pale yellow liquid with a mild odor.[\[1\]](#) It exhibits moderate solubility in water and is miscible with many common organic solvents.[\[1\]](#)

Table 2: Physicochemical Properties

Property	Value	Unit
Appearance	Colorless to pale yellow liquid [1]	-
Boiling Point	164.5 [1]	°C at 760 mmHg
Density	1.014 [1]	g/cm ³
Flash Point	53.40 (est.)	°C
logP (o/w)	1.087 (est.) [3]	-
Vapor Pressure	0.662 (est.)	mmHg @ 25 °C

| Water Solubility | 23,370 (est.) | mg/L @ 25 °C |

Table 3: Spectroscopic Data

Technique	Key Features
^1H NMR	Signals for vinylic protons (~5.6-6.0 ppm), the proton on the carbon bearing the hydroxyl group, allylic protons (~1.8-2.2 ppm), and other ring protons (~1.2-1.6 ppm) are expected.[5]
IR Spectroscopy	Shows characteristic absorption bands for O-H stretching (broad, ~3300 cm^{-1}) and C=C stretching (~1650 cm^{-1}).[1]

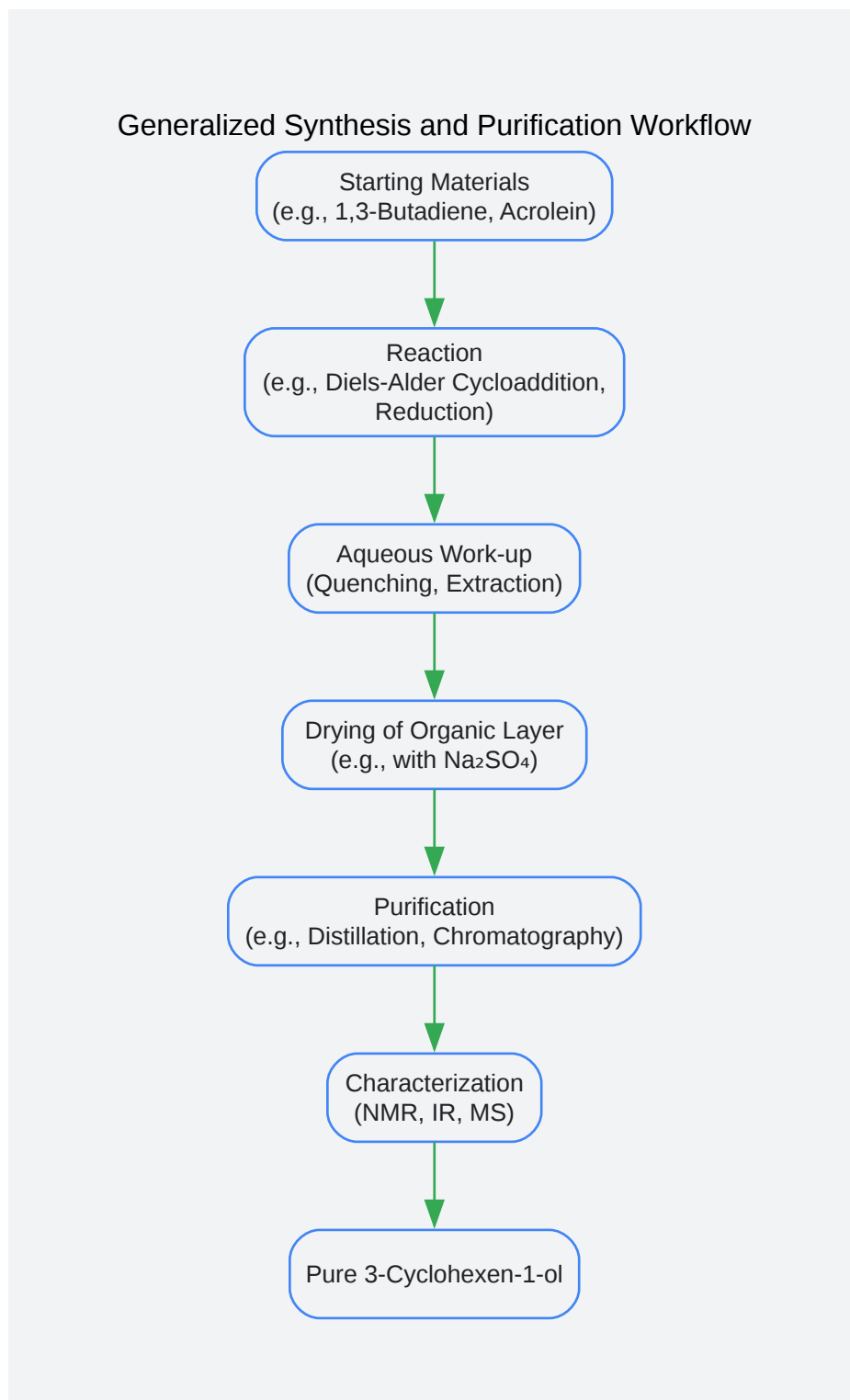
| Mass Spectrometry | The molecular ion peak (M^+) would be observed at $m/z = 98$, corresponding to the molecular weight.[4] |

Synthesis and Reactivity

Due to the presence of both an alcohol and an alkene functional group, **3-Cyclohexen-1-ol** is a versatile intermediate in organic synthesis.[1]

Reactivity Overview:

- Oxidation: Can be oxidized to produce 3-cyclohexen-1-one, a precursor for vitamins and steroids.[1][6]
- Reduction/Hydrogenation: The double bond can be hydrogenated to form cyclohexanol.[1]
- Substitution: The hydroxyl group can be substituted.[1]
- Addition Reactions: The double bond can undergo various addition reactions.[1]
- Esterification: The allylic alcohol structure allows for easy esterification to synthesize various derivatives.[1]
- Diels-Alder Reactions: It is frequently utilized in Diels-Alder reactions.[1]



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Caption: A generalized workflow for the synthesis and purification of **3-Cyclohexen-1-ol**.

Experimental Protocol: Synthesis via Diels-Alder Reaction and Reduction (Illustrative)

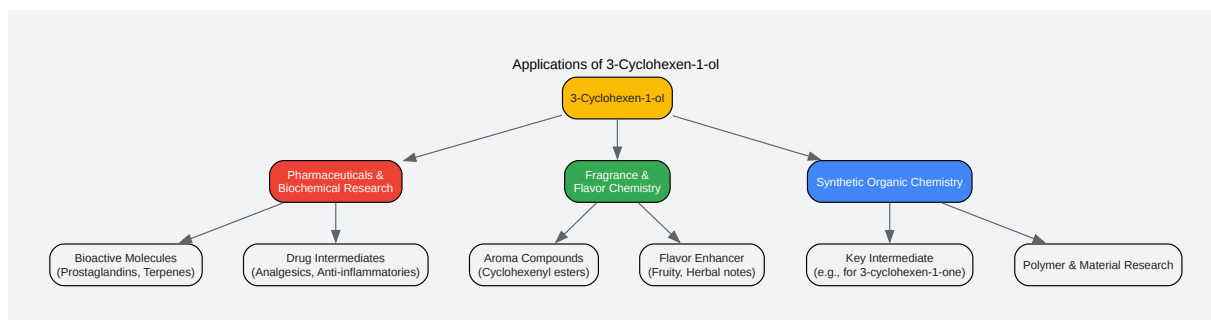
This protocol describes a common synthetic route to **3-cyclohexen-1-ol**, starting with a Diels-Alder reaction between 1,3-butadiene and acrolein to form 3-cyclohexene-1-carboxaldehyde, followed by reduction.

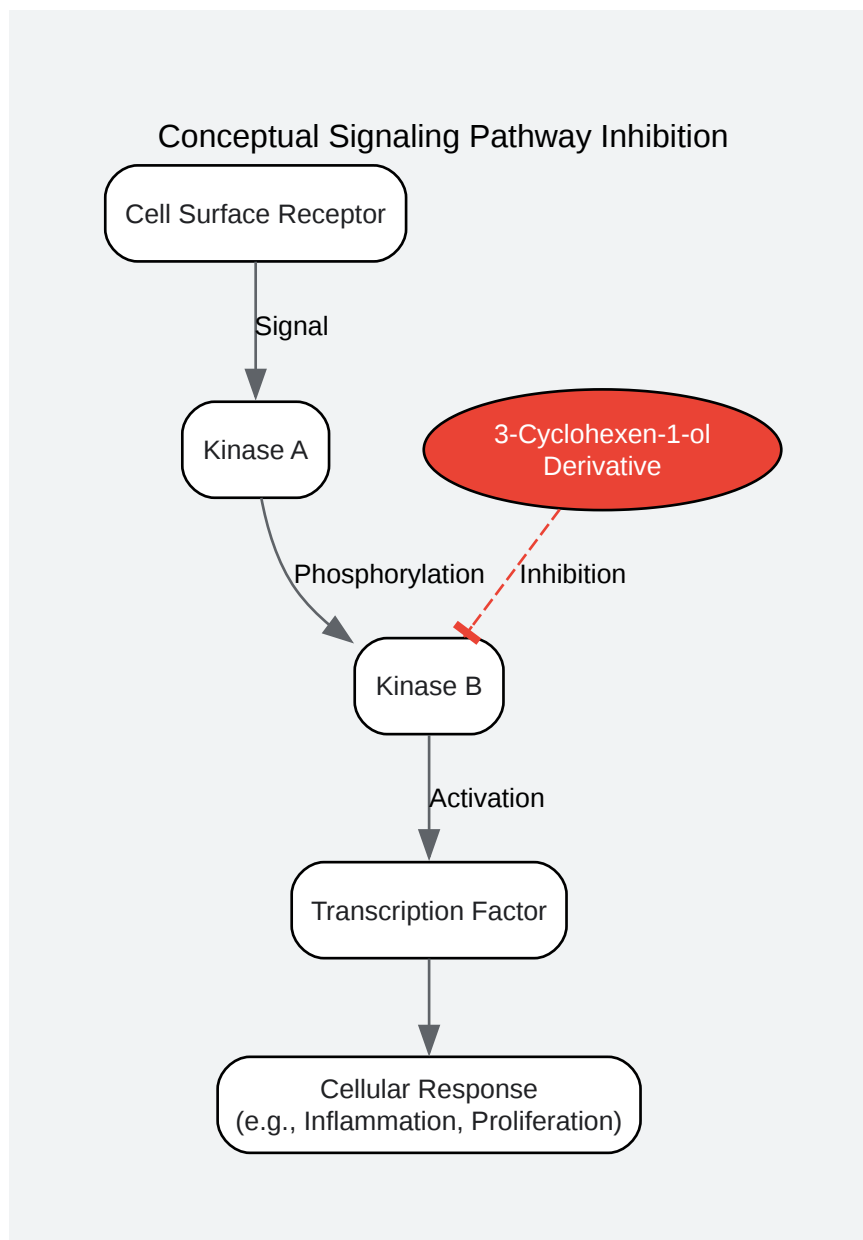
- Diels-Alder Reaction:
 - In a pressure vessel, combine equimolar amounts of 1,3-butadiene and acrolein. A Lewis acid catalyst (e.g., ZnCl_2) may be added to improve reaction rate and selectivity.
 - Seal the vessel and heat at a specified temperature (e.g., 100-150 °C) for several hours.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
 - After completion, cool the vessel to room temperature and carefully vent any excess pressure.
 - The crude product, 3-cyclohexene-1-carboxaldehyde, is obtained.
- Reduction of the Aldehyde:
 - Dissolve the crude 3-cyclohexene-1-carboxaldehyde in a suitable solvent (e.g., methanol or ethanol) in a round-bottom flask.
 - Cool the solution in an ice bath.
 - Slowly add a reducing agent, such as sodium borohydride (NaBH_4), in portions while stirring.
 - Allow the reaction to stir for a specified time (e.g., 1-2 hours) at room temperature.
 - Monitor the disappearance of the aldehyde by TLC.
- Work-up and Purification:
 - Quench the reaction by slowly adding a dilute acid (e.g., 1M HCl) until the effervescence ceases.

- Extract the aqueous mixture with an organic solvent (e.g., diethyl ether or ethyl acetate) multiple times.
- Combine the organic layers and wash with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purify the resulting crude oil by fractional distillation or column chromatography to yield pure **3-cyclohexen-1-ol**.
- Characterization:
 - Confirm the identity and purity of the final product using spectroscopic methods such as ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry.

Applications in Research and Industry

The dual reactivity of **3-Cyclohexen-1-ol** makes it a valuable compound across several industries.^[1]





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- To cite this document: BenchChem. [3-Cyclohexen-1-ol chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583433#3-cyclohexen-1-ol-chemical-structure-and-properties]

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